

In-Depth Technical Guide to the Safe Handling of Cadmium Iodate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cadmium iodate

Cat. No.: B1591320

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **cadmium iodate** (CAS No. 7790-81-0). The following sections detail the toxicological properties, exposure control, emergency procedures, and proper disposal of this compound, tailored for a laboratory research environment.

Hazard Identification and Classification

Cadmium iodate is a hazardous substance that presents significant health and environmental risks. It is classified under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals with the following hazard statements:

- H302: Harmful if swallowed[1]
- H312: Harmful in contact with skin[1]
- H332: Harmful if inhaled[1]
- H400: Very toxic to aquatic life[1]
- H410: Very toxic to aquatic life with long lasting effects

The primary routes of exposure are inhalation, skin contact, and ingestion. Acute exposure can cause irritation to the skin, eyes, and respiratory tract. Chronic exposure to cadmium

compounds can lead to more severe health effects, including kidney damage, bone disease, and an increased risk of cancer.

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **cadmium iodate** is essential for its safe handling.

Property	Value	Reference
Chemical Formula	$\text{Cd}(\text{IO}_3)_2$	[2]
Molecular Weight	462.22 g/mol	[1][3]
Appearance	White to off-white powder/crystals	[3]
Decomposition	Decomposes upon heating	[3]

Toxicological and Exposure Data

While specific LD50 and LC50 data for **cadmium iodate** are not readily available, the toxicity of cadmium compounds, in general, is well-documented. All work with **cadmium iodate** should be conducted with the assumption that it is highly toxic.

Occupational Exposure Limits for Cadmium and its Compounds:

It is crucial to adhere to the established occupational exposure limits for cadmium and its compounds to minimize health risks.

Agency	Limit Type	Value
OSHA	Permissible Exposure Limit (PEL)	5 µg/m³ (8-hour TWA)
NIOSH	Recommended Exposure Limit (REL)	Lowest feasible concentration
ACGIH	Threshold Limit Value (TLV)	0.01 mg/m³ (total particulate, 8-hour TWA)
		0.002 mg/m³ (respirable fraction, 8-hour TWA)

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to ensure the safety of laboratory personnel.

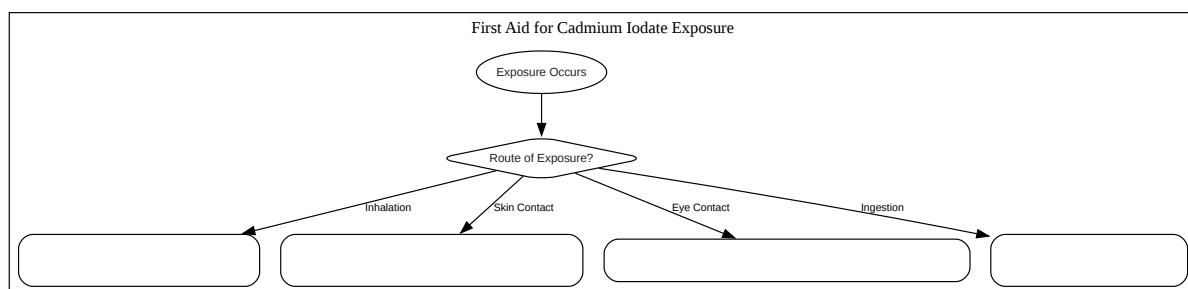
Engineering Controls

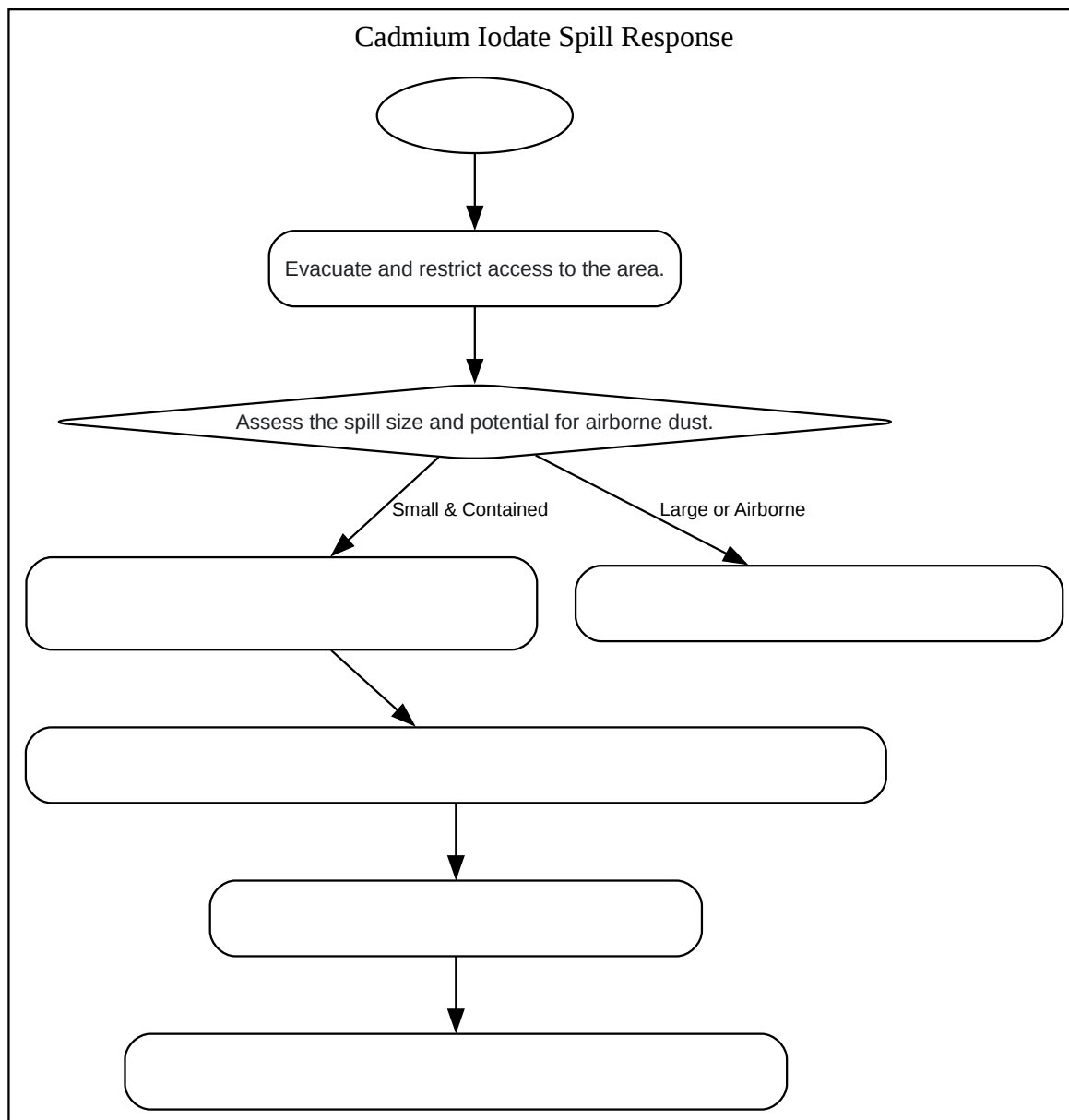
- All work with **cadmium iodate** powder must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use of a glove box is recommended for procedures with a high potential for dust generation.
- Ensure that safety showers and eyewash stations are readily accessible and in good working order.

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **cadmium iodate**. The following diagram outlines the required PPE.

Personal Protective Equipment (PPE) for Cadmium Iodate Handling





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References

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- To cite this document: BenchChem. [In-Depth Technical Guide to the Safe Handling of Cadmium Iodate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591320#basic-safety-and-handling-precautions-for-cadmium-iodate]

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